

A Comparative Analysis of Lightfastness: Pigment Yellow 73 vs. Pigment Yellow 74

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Compound of Interest

Compound Name: *Pigment yellow 73*

Cat. No.: *B080490*

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This guide provides a detailed comparison of the lightfastness and other key properties of **Pigment Yellow 73** (PY73) and Pigment Yellow 74 (PY74). Both are monoazo arylide yellow pigments used across various industries, including paints, inks, and plastics.^{[1][2]} The selection between these two often hinges on performance characteristics, particularly their permanence and stability upon exposure to light.

Chemical and Physical Properties

While both pigments belong to the same chemical class, their molecular structures differ, influencing their physical and performance attributes. PY73 is chemically known as 2-[(4-Chloro-2-nitrophenyl)azo]-N-(2-methoxyphenyl)-3-oxobutanamide, with the molecular formula $C_{17}H_{15}ClN_4O_5$.^{[3][4]} In contrast, PY74 is 2-[(2-methoxy-4-nitrophenyl)diazaryl]-N-(2-methoxyphenyl)-3-oxobutanamide, with the formula $C_{18}H_{18}N_4O_6$.^{[5][6][7]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **Pigment Yellow 73** and Pigment Yellow 74, with a focus on their lightfastness ratings.

Property	Pigment Yellow 73 (PY73)	Pigment Yellow 74 (PY74)
C.I. Name	Pigment Yellow 73	Pigment Yellow 74
C.I. Number	11738[3][8]	11741[5][9]
CAS Number	13515-40-7[3]	6358-31-2[7][10]
Molecular Formula	$C_{17}H_{15}ClN_4O_5$ [3][4]	$C_{18}H_{18}N_4O_6$ [5][6][7]
Shade	Greenish to Mid-Shade Yellow[11]	Greenish Yellow[1][2]
Lightfastness (Blue Wool Scale, 1-8)	Generally Good to Excellent (6 to 8)[8][12]	Variable; Fair to Excellent (5 to 8)[7][10][13][14][15]
- Masstone	7-8[8]	7-8[10]
- Tint/Transparent	Not specified, but generally good.	Can be lower (e.g., 6); lightfastness is noted to decrease in tints and transparent versions.[10][16]

Lightfastness Performance: A Detailed Comparison

Pigment Yellow 73 is consistently reported to have good to very good lightfastness.[17] Technical data sheets and pigment databases typically rate it between 6 and 8 on the Blue Wool Scale, indicating a high degree of permanence when exposed to light.[8][12] Its stability makes it suitable for applications requiring durability, such as architectural coatings and air-drying paints.

Pigment Yellow 74 exhibits a wider and more variable range of lightfastness ratings. While some sources give it an excellent rating of 8, others report values as low as 5-6.[13][14][15] This variability is strongly linked to the pigment's physical form, such as its particle size and whether it is an opaque or transparent grade.[2][16] Opaque versions with larger particle sizes generally show better lightfastness and are sometimes used as alternatives to chrome yellows.[2] Conversely, transparent grades or tints of PY74 can have reduced lightfastness.[10][16] Despite this, its high tinting strength, which is superior to many other monoazo yellows, makes it a commercially important pigment, especially for printing inks and interior wall paints.[1][5]

Experimental Protocols

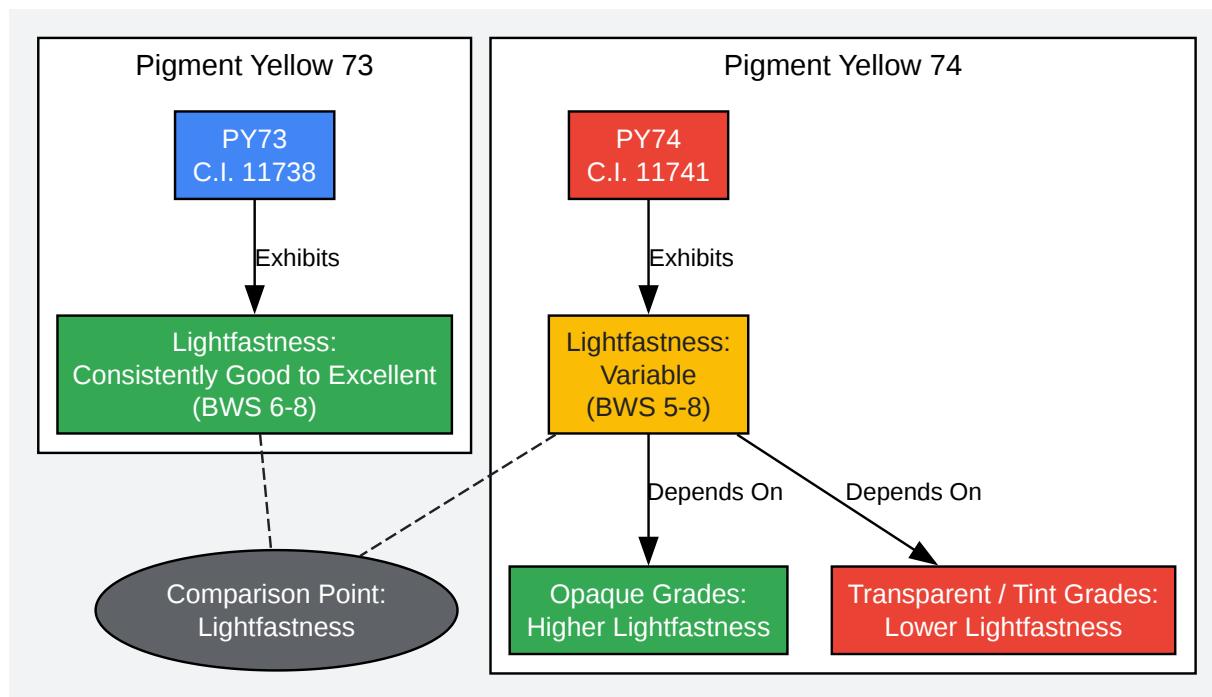
Detailed experimental protocols for the cited lightfastness data are not fully available in the referenced literature. However, the ratings are based on standardized industry methods. Lightfastness is typically evaluated using the Blue Wool Scale, an exposure standard where 1 signifies very poor lightfastness and 8 signifies excellent lightfastness.

The general methodology involves:

- **Sample Preparation:** The pigment is dispersed into a specific medium (e.g., a 2K acrylic system, water-based ink) at a defined concentration, often in both a full shade (masstone) and a reduced tint with titanium dioxide.
- **Exposure:** Samples are exposed to a controlled, high-intensity artificial light source that simulates natural sunlight, such as a Xenon arc lamp. One technical data sheet for PY74 specifies testing according to DIN EN ISO 16474-2, which details the standards for artificial weathering using such apparatus.^[9]
- **Evaluation:** The change in color of the exposed sample is periodically compared against a set of eight blue wool textile standards that fade at known rates. The lightfastness rating corresponds to the Blue Wool standard that fades to a similar degree as the test sample. Color change is quantitatively measured using a spectrophotometer to determine the ΔE value.

Logical Relationship Diagram

The following diagram illustrates the comparative relationship between PY73 and PY74 in terms of their lightfastness properties.

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Caption: Comparative lightfastness of PY73 and PY74.

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